

# Stevioside D biosynthesis pathway in Stevia rebaudiana

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## Compound of Interest

Compound Name: Stevioside D

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An In-depth Technical Guide to the Biosynthesis of Rebaudioside D in Stevia rebaudiana

## Introduction

*Stevia rebaudiana* Bertoni, a perennial herb of the Asteraceae family, is renowned for its production of intensely sweet, non-caloric secondary metabolites known as steviol glycosides (SGs).[1][2] These diterpenoid glycosides are synthesized in the green tissues of the plant and stored in the vacuoles.[3] Among the multitude of identified SGs, Rebaudioside D (Reb D) has garnered significant interest from the food and pharmaceutical industries due to its superior sweetness profile and reduced bitterness compared to more abundant SGs like stevioside and Rebaudioside A (Reb A).[4] However, Reb D is found in very low concentrations in Stevia leaves, typically around 0.4-0.5% of the leaf's dry weight, which makes its extraction for commercial use economically challenging.[5][6][7] This guide provides a detailed overview of the biosynthetic pathway of Reb D, encompassing the enzymatic steps, quantitative data, and relevant experimental protocols for its study and production.

## The Steviol Glycoside Biosynthesis Pathway

The biosynthesis of steviol glycosides is a complex process that can be divided into three main stages: the formation of the universal diterpenoid precursor geranylgeranyl diphosphate (GGPP), the synthesis of the steviol aglycone, and the subsequent glycosylation of steviol to form the various SGs.[1]

## Formation of Geranylgeranyl Diphosphate (GGPP)

In plants, GGPP is synthesized in the plastids via the 2-C-methyl-D-erythritol 4-phosphate (MEP) pathway.[8] This pathway begins with the condensation of pyruvate and glyceraldehyde 3-phosphate.[3]

## Synthesis of the Steviol Aglycone

The synthesis of the steviol aglycone from GGPP involves a series of enzymatic reactions that are shared with the gibberellin biosynthesis pathway.[1]

- GGPP to ent-copalyl diphosphate (CDP): This reaction is catalyzed by CDP synthase (CPS).
- ent-CDP to ent-kaurene: This step is carried out by ent-kaurene synthase (KS).
- ent-kaurene to ent-kaurenoic acid: This oxidation is catalyzed by the cytochrome P450 monooxygenase, ent-kaurene oxidase (KO).
- ent-kaurenoic acid to steviol: The final step in the formation of the aglycone is the hydroxylation of ent-kaurenoic acid at the C-13 position by another cytochrome P450 enzyme, kaurenoic acid 13-hydroxylase (KAH).[2]

## Glycosylation of Steviol to Rebaudioside D

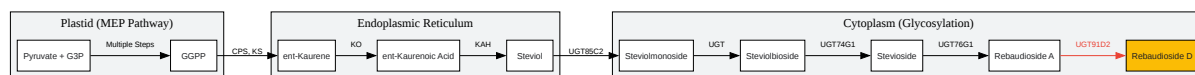
The immense diversity of steviol glycosides arises from the sequential addition of glucose moieties to the steviol backbone at the C-13 hydroxyl and C-19 carboxyl groups.[8] These reactions are catalyzed by a series of UDP-dependent glycosyltransferases (UGTs).[4] The biosynthesis of Reb D proceeds through the formation of stevioside and Reb A as key intermediates.

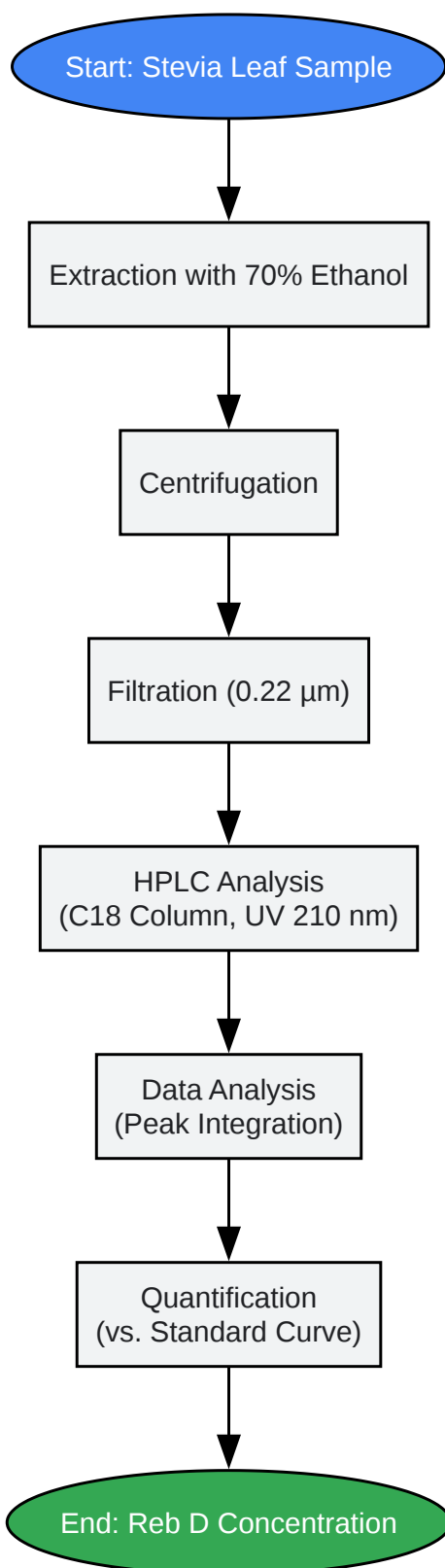
The pathway from steviol to Reb D is as follows:

- Steviol to Steviolmonoside: UGT85C2 transfers a glucose molecule to the C-13 hydroxyl group of steviol.[1]
- Steviolmonoside to Steviolbioside: An as-yet-unidentified UGT adds a second glucose to the first at the C-13 position.[1]
- Steviolbioside to Stevioside: UGT74G1 attaches a glucose molecule to the C-19 carboxyl group.[1]

- Stevioside to Rebaudioside A: UGT76G1 adds a glucose to the C-13 linked glucose disaccharide.[1]
- Rebaudioside A to Rebaudioside D: The final step is the addition of a glucose molecule to the C-19 linked glucose, a reaction catalyzed by UGT91D2 in *S. rebaudiana*. [5][9] Other enzymes, such as UGTSL2 from *Solanum lycopersicum* and EUGT11 from *Oryza sativa*, have also been shown to catalyze this conversion. [5][6]

Below is a DOT script for the visualization of the Rebaudioside D biosynthesis pathway.





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## References

- 1. Synthesis and production of steviol glycosides: recent research trends and perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. rjptonline.org [rjptonline.org]
- 4. Production of rebaudioside D from stevioside using a UGTSL2 Asn358Phe mutant in a multi-enzyme system - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Highly efficient production of rebaudioside D enabled by structure-guided engineering of bacterial glycosyltransferase YojK - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Synthesis of rebaudioside D, using glycosyltransferase UGTSL2 and in situ UDP-glucose regeneration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. pubs.acs.org [pubs.acs.org]
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